

Introduction: Situating a Versatile Pyrimidine Building Block

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Compound of Interest

Compound Name: 4-Amino-5-methylpyrimidine

CAS No.: 22433-68-7

Cat. No.: B1288805

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4-Amino-2,5-dimethylpyrimidine (IUPAC Name: 2,5-dimethylpyrimidin-4-amine) is a substituted pyrimidine that represents a fundamental heterocyclic scaffold in the field of medicinal chemistry and drug development. While not as ubiquitously studied as its close relatives involved in thiamine (Vitamin B1) biosynthesis, such as 4-amino-5-hydroxymethyl-2-methylpyrimidine (HMP), its structural framework is of significant interest to researchers. The 4-aminopyrimidine core is a well-established pharmacophore found in a multitude of biologically active agents, particularly kinase inhibitors.^{[1][2]}

This technical guide provides a comprehensive overview of 4-Amino-2,5-dimethylpyrimidine, focusing on its chemical structure, properties, a robust synthetic protocol, and its applications as a foundational building block for therapeutic agent discovery. The content is tailored for researchers, medicinal chemists, and drug development professionals seeking to leverage this scaffold in their programs.

Chemical Structure and Physicochemical Properties

The defining feature of this molecule is the pyrimidine ring, a diazine heterocycle, substituted with an amino group at the C4 position and methyl groups at the C2 and C5 positions. This

arrangement of substituents dictates its chemical reactivity, solubility, and, most importantly, its potential for forming key interactions with biological targets.

Tautomerism: A Critical Consideration

A crucial aspect of the 4-aminopyrimidine structure is its capacity for tautomerization. The molecule exists in a dynamic equilibrium between the canonical amino form and its imino tautomer (1',4'-iminopyrimidine). While the amino form is typically predominant, the imino tautomer is catalytically vital in cofactors like thiamine diphosphate, where it acts as an intramolecular trigger for generating the reactive ylide/carbene.[3][4] In solution, particularly when engaged in hydrogen bonding with other molecules like acetic acid, the imino tautomer can be formed, especially in the excited state.[5] For drug development professionals, understanding this equilibrium is critical, as the different tautomers present distinct hydrogen bonding patterns (donor vs. acceptor) that can profoundly affect binding affinity to a target protein.[6]

Physicochemical Data Summary

The key properties of 4-Amino-2,5-dimethylpyrimidine are summarized in the table below for quick reference.

Property	Value	Source
IUPAC Name	2,5-dimethylpyrimidin-4-amine	PubChem[7]
CAS Number	73-70-1	ChemShuttle
Molecular Formula	C ₆ H ₉ N ₃	PubChem[7]
Molecular Weight	123.16 g/mol	PubChem[7]
SMILES	<chem>CC1=CN=C(N=C1N)C</chem>	ChemShuttle
InChIKey	UXKNAXNFIYFMIB-UHFFFAOYSA-N	PubChem[7]
XLogP3	0.6	PubChem[7]
Topological Polar Surface Area	51.8 Å ²	PubChem[7]
Hydrogen Bond Donor Count	1	PubChem[7]
Hydrogen Bond Acceptor Count	3	PubChem[7]

Synthesis of 4-Amino-2,5-dimethylpyrimidine

The synthesis of substituted 4-aminopyrimidines is a well-established area of organic chemistry. A common and reliable strategy involves the condensation of an amidine with a β -dicarbonyl compound or a functional equivalent like an enaminonitrile or enaminone. The following protocol describes a robust method for synthesizing the title compound.

Principle of the Synthesis

This synthesis relies on the classical Pinner reaction approach to pyrimidine synthesis. The core of the reaction is the cyclocondensation of acetamidine (formed in situ from its hydrochloride salt) with 2-methyl-3-oxobutanal or a suitable precursor. The acetamidine provides the N1 and C2 atoms of the pyrimidine ring, while the β -dicarbonyl equivalent provides the C4, C5, C6, and N3 atoms.

Experimental Protocol

Reaction: Condensation of Acetamidine with a 2-Methyl-1,3-dicarbonyl Synthon.

Materials:

- Acetamidine hydrochloride
- Sodium methoxide (NaOMe)
- 2-Methylacetoacetaldehyde or a suitable precursor (e.g., its enol ether)
- Anhydrous Ethanol (EtOH)
- Diethyl ether
- Standard laboratory glassware for reflux and workup

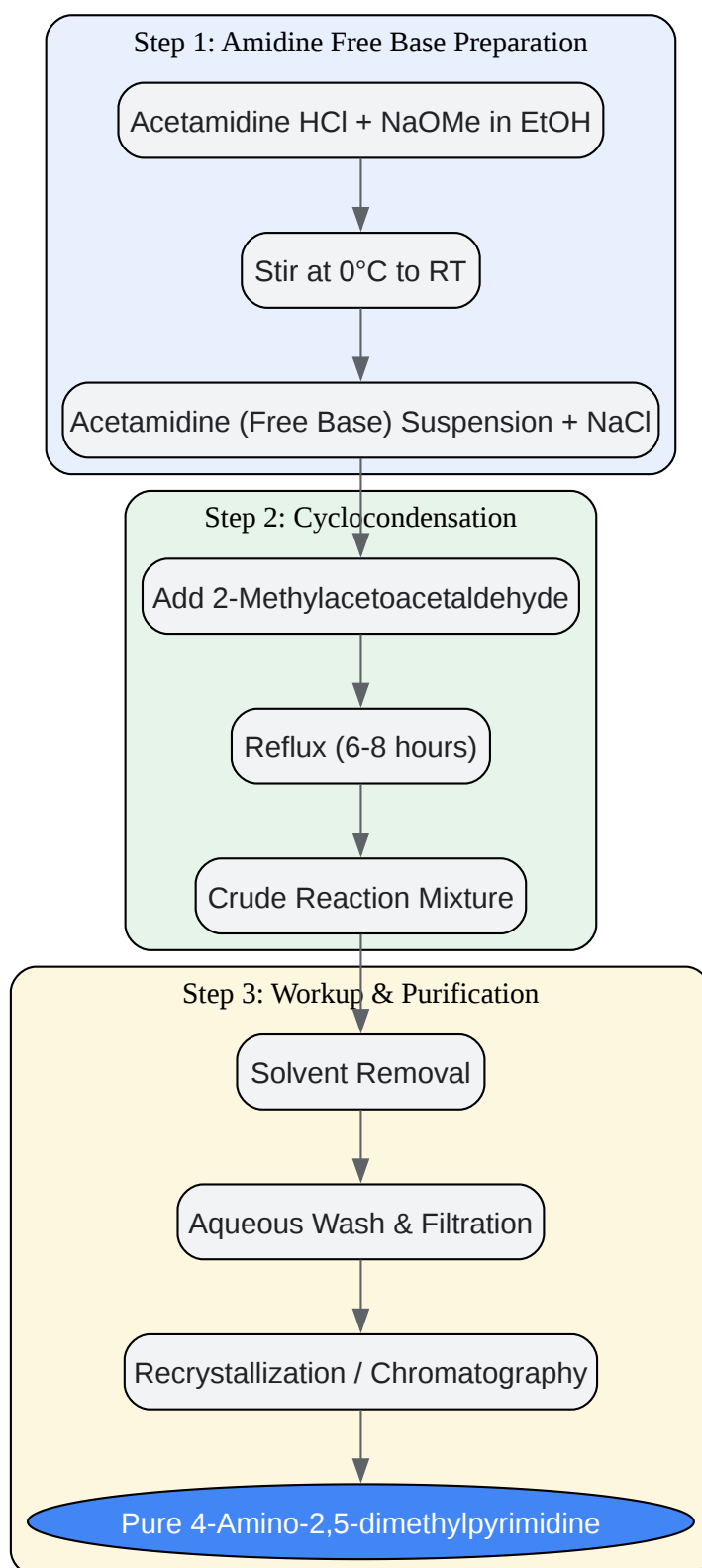
Step-by-Step Methodology:

- Preparation of Acetamidine Free Base:
 - In a 250 mL round-bottom flask equipped with a magnetic stirrer and a nitrogen inlet, dissolve sodium methoxide (1.05 eq) in anhydrous ethanol (100 mL) under a nitrogen atmosphere.
 - Cool the solution to 0 °C using an ice bath.
 - Slowly add acetamidine hydrochloride (1.0 eq) in portions to the cooled solution. The reaction is exothermic.
 - Stir the resulting suspension at 0 °C for 30 minutes, then allow it to warm to room temperature and stir for an additional hour. The formation of a white precipitate (NaCl) will be observed. This suspension of the acetamidine free base is used directly in the next step.
 - Causality Note: The in situ formation of the free base is crucial as the hydrochloride salt is not nucleophilic enough to participate in the condensation. Sodium methoxide is a strong enough base to deprotonate the amidinium salt.

- Cyclocondensation Reaction:
 - To the suspension from Step 1, add 2-methylacetoacetaldehyde (1.0 eq) dropwise via a syringe or dropping funnel at room temperature.
 - Once the addition is complete, fit the flask with a reflux condenser and heat the reaction mixture to reflux (approx. 78 °C).
 - Maintain the reflux for 6-8 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) using a mobile phase such as 10% Methanol in Dichloromethane. The disappearance of the starting materials and the appearance of a new, more polar spot indicates product formation.
 - Causality Note: The elevated temperature provides the necessary activation energy for both the initial nucleophilic attack of the amidine onto a carbonyl group and the subsequent intramolecular cyclization and dehydration steps that lead to the aromatic pyrimidine ring.
- Workup and Purification:
 - After the reaction is complete, cool the mixture to room temperature.
 - Remove the solvent under reduced pressure using a rotary evaporator.
 - Resuspend the resulting crude solid in a minimal amount of cold water and stir for 15 minutes to dissolve the inorganic salts (NaCl).
 - Filter the solid product using a Büchner funnel, and wash the filter cake with a small amount of cold water, followed by cold diethyl ether to aid in drying.
 - Self-Validation: The crude product should be an off-white to pale yellow solid. The expected yield is typically in the range of 60-75%.
 - For higher purity, the product can be recrystallized from an ethanol/water mixture or purified by flash column chromatography on silica gel.
- Characterization:

- Confirm the identity and purity of the final product using standard analytical techniques:
 - ^1H NMR: Expect signals corresponding to the two distinct methyl groups, the pyrimidine ring proton, and the amino protons.
 - ^{13}C NMR: Expect signals for the four distinct aromatic carbons and the two methyl carbons.
 - Mass Spectrometry: The molecular ion peak should correspond to the calculated molecular weight ($m/z = 123.16$).
 - Melting Point: Compare with literature values if available.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of 4-Amino-2,5-dimethylpyrimidine.

Applications in Research and Drug Development

The true value of 4-Amino-2,5-dimethylpyrimidine for scientists lies in its utility as a versatile chemical building block. The 4-aminopyrimidine scaffold is a privileged structure in medicinal chemistry, renowned for its ability to mimic the adenine core of ATP and form critical hydrogen bonds in the hinge region of kinase enzymes.^[1]

As a Kinase Inhibitor Scaffold

Protein kinases are a major class of drug targets, particularly in oncology. Many successful kinase inhibitors incorporate a heterocyclic core that anchors the molecule into the ATP-binding site. The 4-aminopyrimidine moiety is exceptionally well-suited for this role. The N1 and the exocyclic N4-amino group can act as a "hinge-binding" motif, forming a pair of crucial hydrogen bonds with the backbone of the kinase hinge region, a pattern that effectively mimics the binding of ATP's adenine ring. Derivatives of this core are explored as inhibitors of PI3K/Akt/mTOR pathways, Bruton's tyrosine kinase (BTK), and epidermal growth factor receptor (EGFR).^{[1][2]}

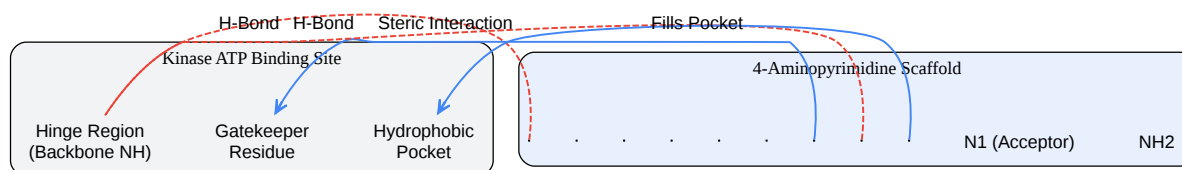
By using 4-Amino-2,5-dimethylpyrimidine as a starting material, medicinal chemists can perform substitutions at the C6 position or on the exocyclic amino group to build out specificity and potency for a target kinase. The existing methyl groups at C2 and C5 already provide vectors for exploring specific pockets within the ATP-binding site.

Broader Therapeutic Potential

Beyond kinase inhibition, the 4-aminopyrimidine framework is present in drugs with diverse mechanisms of action.^[8] Derivatives have been investigated as:

- **Antiviral Agents:** As non-nucleoside reverse transcriptase inhibitors (NNRTIs) for HIV.
- **Central Nervous System Agents:** As potential treatments for Alzheimer's disease by targeting enzymes like β -secretase 1 (BACE1).^[2]
- **Anticancer Agents:** Beyond kinase inhibition, by targeting other pathways involved in cell proliferation.^[2]

Pharmacophore Model Diagram



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Caption: Role of the 4-aminopyrimidine scaffold in kinase inhibition.

Safety and Handling

As with any laboratory chemical, 4-Amino-2,5-dimethylpyrimidine should be handled with appropriate care in a well-ventilated area, preferably a chemical fume hood.

- **Primary Hazards:** Based on data for related aminopyrimidines, the compound may be harmful if swallowed, inhaled, or in contact with skin. It may cause skin and serious eye irritation, as well as respiratory irritation.
- **Personal Protective Equipment (PPE):** Wear protective gloves, safety goggles with side shields, and a lab coat.
- **Storage:** Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations.

Researchers should always consult the specific Safety Data Sheet (SDS) provided by the supplier before use.

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